

An In-depth Technical Guide to the Physicochemical Properties of 2-Ethylthiophene

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Compound of Interest

Compound Name: 2-Ethylthiophene

Cat. No.: B1329412

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Introduction

2-Ethylthiophene is an organosulfur compound with the chemical formula C_6H_8S .^{[1][2][3]} As a derivative of thiophene, a five-membered aromatic ring containing a sulfur atom, it serves as a crucial building block in various chemical syntheses. Its properties make it a subject of interest in materials science, particularly in the production of organic semiconductors and polymers for electronic and optoelectronic components.^[4] Furthermore, it is utilized as an analytical reference standard in various chromatographic techniques for the determination of related compounds in environmental and food samples.^[4] This guide provides a comprehensive overview of its core physicochemical properties, detailed experimental protocols for their determination, and a logical workflow for its application as an analytical standard.

Chemical and Physical Properties

The fundamental properties of **2-Ethylthiophene** are summarized below, providing a quantitative basis for its application in research and development.

General and Structural Properties

Property	Value	Source(s)
IUPAC Name	2-ethylthiophene	[1][3]
Molecular Formula	C ₆ H ₈ S	[1][2][3]
Molecular Weight	112.19 g/mol	[1][2][3]
CAS Number	872-55-9	[1][2][3]
Canonical SMILES	CCC1=CC=CS1	[1]
InChI Key	JCCCMAAJYSNBPR-UHFFFAOYSA-N	[1][2][3]
Appearance	Clear colorless to pale yellow or pale red liquid	[4][5]

Physicochemical Data

Property	Value	Conditions	Source(s)
Boiling Point	132-134 °C	at 760 mmHg (lit.)	[2][4]
Melting Point	-66.9 °C	(estimate)	[4]
Density	0.99 g/mL	at 25 °C (lit.)	[2][4]
Refractive Index	1.513	at 20 °C (n ₂₀ /D, lit.)	[2]
Flash Point	21.11 °C (70.00 °F)	Closed Cup	[6]
Water Solubility	0.292 mg/mL (292 mg/L)	at 25 °C	[1][6]
LogP (Octanol/Water)	2.87	[1]	
Vapor Pressure	10.139 mmHg	at 25 °C (est.)	[6]

Spectral Data

Spectroscopic data is critical for the identification and characterization of **2-Ethylthiophene**.

Spectrum Type	Key Features / Notes	Source(s)
^1H NMR	Spectra available, showing characteristic peaks for the ethyl and thiophene protons.	[1]
^{13}C NMR	Spectra available for structural elucidation.	[1]
Mass Spectrometry (GC-MS)	Molecular Ion Peak (M^+): m/z = 112. Major fragments at m/z = 97.	[1][7]
Infrared (IR) Spectroscopy	FTIR and Vapor Phase IR spectra are available, showing characteristic C-H, C=C, and C-S stretches.	[1][8]
UV-Vis Spectroscopy	UV-Vis spectrum available.	[1]

Experimental Protocols

The following sections detail standardized laboratory methodologies for determining the key physicochemical properties of liquid compounds like **2-Ethylthiophene**.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)

- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating oil
- Stand and clamp

Procedure:

- Fill the small test tube with 2-3 mL of **2-Ethylthiophene**.
- Place the capillary tube into the test tube with its open end submerged in the liquid.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Clamp the thermometer and assembly in the Thiele tube or oil bath, ensuring the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- Heat the apparatus gently and uniformly.^[1]
- As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the vapor of the liquid is escaping.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.^{[1][6]} Record this temperature.

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is determined by measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (specific gravity bottle) or a 10 mL graduated cylinder
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Pipette

Procedure:

- Ensure the pycnometer or graduated cylinder is clean and completely dry.
- Measure and record the mass of the empty, dry container (m_1).^[9]
- Carefully fill the container with a known volume of **2-Ethylthiophene** (e.g., precisely to the 5.0 mL mark on a graduated cylinder, or completely fill the pycnometer). Record the exact volume (V).^[3]
- Measure and record the combined mass of the container and the liquid (m_2).^[9]
- The mass of the liquid (m) is calculated as: $m = m_2 - m_1$.
- The density (ρ) is then calculated using the formula: $\rho = m / V$.
- It is recommended to perform the measurement at a controlled temperature (e.g., 25 °C) and repeat the procedure multiple times to ensure accuracy.

Determination of Water Solubility (Shake-Flask Method)

This protocol determines the concentration of **2-Ethylthiophene** in a saturated aqueous solution.

Apparatus:

- Conical flasks with stoppers
- Shaking incubator or magnetic stirrer
- Centrifuge

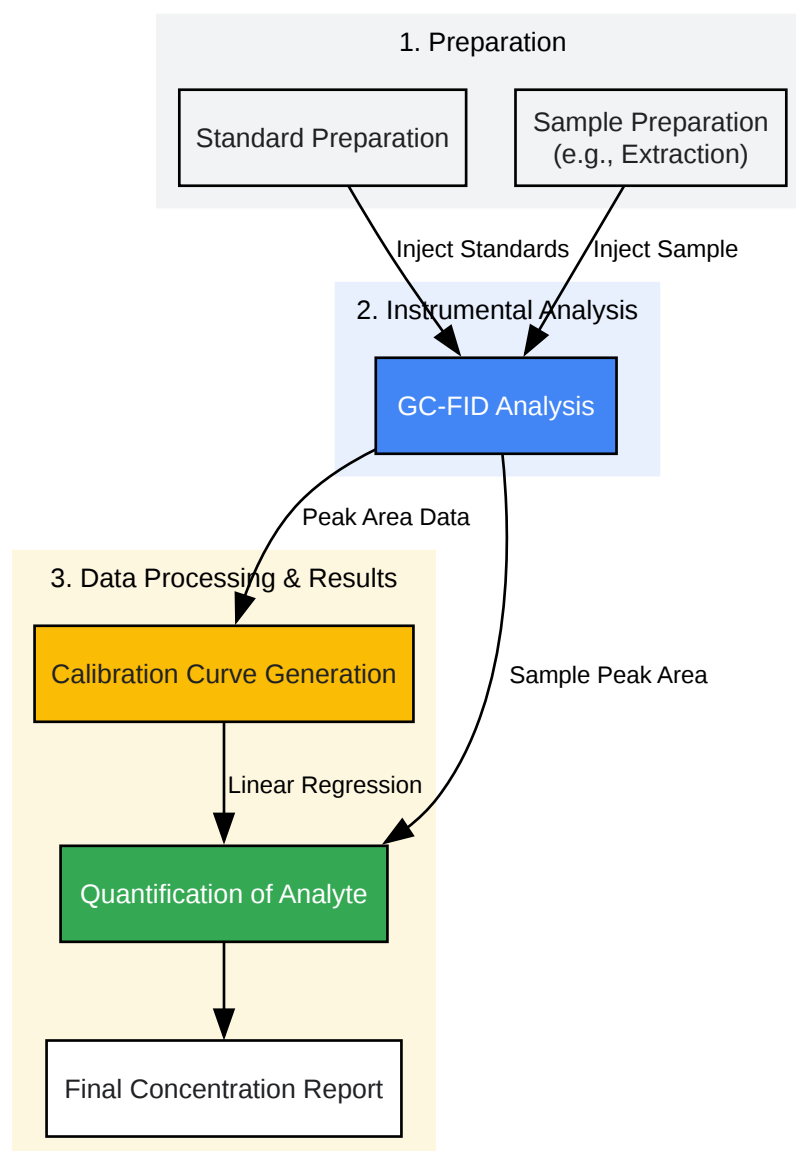
- Analytical balance
- Volumetric flasks and pipettes
- Gas Chromatograph with Flame Ionization Detector (GC-FID) or other suitable analytical instrument

Procedure:

- Add an excess amount of **2-Ethylthiophene** to a known volume of deionized water in a conical flask. The amount should be sufficient to ensure a saturated solution with a visible separate phase after equilibration.
- Seal the flask and place it in a shaking incubator set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the mixture to stand undisturbed to let the phases separate.
- Carefully withdraw a known volume of the aqueous layer, avoiding any of the undissolved organic phase.
- Centrifuge the aqueous sample to remove any dispersed micro-droplets of the organic liquid.
- Accurately dilute the saturated aqueous sample with a suitable solvent (if necessary) for analysis.
- Quantify the concentration of **2-Ethylthiophene** in the sample using a pre-calibrated analytical method, such as GC-FID. This concentration represents the water solubility.^[10]

Application Workflow: Analytical Standard

2-Ethylthiophene is used as a reference standard for the quantification of related compounds in complex matrices like diesel fuel or wastewater.^[4] The following diagram illustrates a typical workflow for its use in Gas Chromatography (GC).



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Caption: Workflow for using **2-Ethylthiophene** as an analytical standard in GC.

Conclusion

This technical guide provides essential physicochemical data and standardized protocols relevant to **2-Ethylthiophene**. The compiled information on its physical properties, spectral characteristics, and established experimental methodologies offers a valuable resource for professionals in research and development. The structured presentation of data and workflows

is intended to support the efficient and accurate use of **2-Ethylthiophene** in its various applications, from synthetic chemistry to analytical sciences.

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